

captopril test interpretation criteria Chinese population

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Compound Focus: Captopril

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Key Diagnostic Criteria for CCT Interpretation

The table below synthesizes the latest evidence-based diagnostic cut-offs for the CCT in the Chinese population.

Diagnostic Indicator	Recommended Cut-off Value	Population / Context	Key Evidence
PAC post-CCT	11 ng/dL	General Chinese PA population [1]	Superior diagnostic accuracy (AUC 0.89-0.90) [1].
	11.5 ng/dL	Chinese patients aged <50 years [2]	Age-adjusted cut-off for higher diagnostic precision [2].
	10.7 ng/dL	General Chinese PA population (alternative finding) [2]	High diagnostic value (AUC 0.831) [2].

Diagnostic Indicator	Recommended Cut-off Value	Population / Context	Key Evidence
ARR post-CCT	8.2 ng/dL per ng/mL/h	When using novel Chemiluminescent Enzyme Immunoassay (CLEIA) [3]	Aligns with conventional RIA diagnosis (ARR >20) but adjusted for CLEIA [3].
	20 ng/dL per ng/mL/h	When using conventional Radioimmunoassay (RIA) [3]	Conventional criteria; requires assay-specific adjustment [3].
Suppression of PAC post-CCT	30%	Per guideline criteria [2]	Not recommended as a primary criterion; low diagnostic value (AUC 0.679) [4].
	18.2%	Chinese patients aged ≥50 years [2]	Age-specific finding; requires further validation [2].

Detailed Experimental Protocols

Adhering to a standardized protocol is critical for obtaining reliable and reproducible CCT results.

Patient Preparation

- **Medication Washout:** Discontinue interfering antihypertensive agents for specific durations before testing [2]:
 - **≥2 weeks:** Angiotensin-converting enzyme inhibitors (ACEIs), Angiotensin Receptor Blockers (ARBs), Beta-blockers, Dihydropyridine Calcium Channel Blockers.
 - **≥4 weeks:** Diuretics.
 - **≥6 weeks:** Mineralocorticoid Receptor Antagonists (e.g., spironolactone, eplerenone).
- **Blood Pressure Management:** During the washout period, control blood pressure using non-interfering medications such as alpha-blockers (e.g., doxazosin) or non-dihydropyridine calcium channel blockers (e.g., verapamil) [2].
- **Sodium Intake:** Patients should maintain their usual dietary sodium intake; sodium restriction is not required [2].

- **Posture and Timing:** The test should be performed in the morning after the patient has been in a sitting or supine position for at least 30 minutes [3] [2].

CCT Execution and Sample Collection

- **Baseline Sample:** Draw blood to measure baseline Plasma Aldosterone Concentration (PAC) and Plasma Renin Activity (PRA) or Direct Renin Concentration (DRC).
- **Captopril Administration:** Administer **50 mg of captopril** orally [3] [2].
- **Post-Dose Samples:** The patient must remain seated (or supine) for the duration of the test.
 - Collect blood samples **90 minutes** [3] or **2 hours** [2] after **captopril** administration.
 - Measure PAC and PRA/DRC in the post-dose samples.

Diagnostic Interpretation Workflow

The following diagram illustrates the logical pathway for interpreting CCT results based on the latest research recommendations.



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Key Considerations for Researchers

- **Assay Method is Critical:** The method used to measure plasma aldosterone significantly impacts the results. **Chemiluminescent Enzyme Immunoassay (CLEIA)** demonstrates high correlation with the gold-standard LC-MS/MS and provides more accurate measurements than traditional **Radioimmunoassay (RIA)** [3]. Using RIA-based cut-offs for CLEIA-measured samples can lead to a high rate of false negatives [3].
- **Combined Index Evaluation:** While post-CCT PAC is a strong single indicator, combining it with post-CCT ARR in a logistic regression model can provide even higher diagnostic accuracy (AUC up to 0.937) [4].
- **Subtype Performance:** The diagnostic efficacy of post-CCT PAC may be better for identifying unilateral PA (UPA) compared to bilateral PA (BPA) [4].

I hope these detailed application notes and protocols assist in your research and drug development work. Should you require further clarification on specific methodological details, please feel free to ask.

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